

2-Fluoroanisole: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 2-Fluoroanisole

Cat. No.: B128887

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Fluoroanisole**. The information presented is intended to support researchers, scientists, and professionals in drug development in ensuring the integrity and longevity of this important chemical intermediate.

Core Stability Profile

2-Fluoroanisole is a colorless liquid that is generally considered to be stable under normal laboratory temperatures and pressures.^[1] Its favorable solubility and stability characteristics make it a versatile compound in various chemical applications.^[2] However, like many aromatic ethers, its long-term stability is contingent upon proper storage and handling to prevent degradation.

Incompatibilities

To maintain its chemical integrity, **2-Fluoroanisole** should be stored away from:

- **Strong Oxidizing Agents:** Contact with strong oxidizers can lead to vigorous reactions and decomposition.
- **Strong Acids and Bases:** These can potentially catalyze hydrolysis or other degradation reactions.

Known Decomposition Information

While specific studies detailing the full degradation pathways of **2-Fluoroanisole** are not readily available in public literature, thermal decomposition can be expected to release irritating gases and vapors, including carbon monoxide, carbon dioxide, and gaseous hydrogen fluoride. [\[3\]](#)

Physicochemical and Storage Data

The following tables summarize the key physical and chemical properties of **2-Fluoroanisole**, along with a compilation of recommended storage conditions from various suppliers and safety data sheets.

Table 1: Physicochemical Properties of **2-Fluoroanisole**

Property	Value	Source(s)
CAS Number	321-28-8	[4] [5] [6] [7]
Molecular Formula	C ₇ H ₇ FO	[4] [5] [6] [7]
Molecular Weight	126.13 g/mol	[4] [5] [7]
Appearance	Clear, colorless liquid	[1] [7] [8]
Melting Point	-39 °C	[4] [6] [7]
Boiling Point	154-155 °C	[5] [6] [7]
Density	1.124 g/mL at 25 °C	[5] [6] [7]
Flash Point	53 °C (closed cup)	[2] [4] [7]
Refractive Index	~1.494	[5] [6] [7]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and ether.	[7]

Table 2: Recommended Storage Conditions for **2-Fluoroanisole**

Storage Condition	Recommendation	Source(s)
Temperature	Room Temperature (RT)	[5][6]
10°C - 25°C	[4]	
Store in a cool place.	[9]	
Atmosphere	Sealed in a dry environment.	[6]
Store in a well-ventilated place.	[9][10][11][12]	
Container	Keep container tightly closed.	[4][9][10][11][12]
Light-resistant containers are recommended.	[1]	
General Area	"Flammables area" due to its flash point.	[1]
Keep away from heat, sparks, open flames, and hot surfaces.	[3][9][12]	

Experimental Protocols for Stability Assessment

While specific stability studies on **2-Fluoroanisole** are not widely published, its stability can be rigorously assessed using established methodologies for chemical substances. The following protocols are based on guidelines from regulatory bodies such as the European Medicines Agency (EMA) and are provided as a template for designing a comprehensive stability study.

Long-Term Stability Testing

Objective: To establish the shelf-life and re-test period under recommended storage conditions.

Methodology:

- Store a minimum of three batches of **2-Fluoroanisole** in its intended container-closure system.

- Place the samples in a controlled environment at $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $60\% \pm 5\%$ relative humidity (RH).
- Withdraw samples at specified time points for analysis.
- Testing Frequency:
 - Every 3 months for the first year.
 - Every 6 months for the second year.
 - Annually thereafter through the proposed shelf-life.
- Analytical Parameters to Monitor:
 - Appearance (color, clarity)
 - Assay (e.g., by GC-FID to determine purity)
 - Identification (e.g., by FTIR or GC-MS)
 - Related substances/degradation products (e.g., by GC-MS or HPLC)
 - Moisture content (e.g., by Karl Fischer titration)

Accelerated Stability Testing

Objective: To predict the long-term stability and identify potential degradation products under exaggerated storage conditions.

Methodology:

- Store a minimum of three batches of **2-Fluoroanisole** in its intended container-closure system.
- Place the samples in a controlled environment at $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $75\% \pm 5\%$ RH.
- Withdraw samples at specified time points for a minimum of 6 months.

- **Testing Frequency:** A minimum of three time points, including the initial and final points (e.g., 0, 3, and 6 months).
- **Analytical Parameters to Monitor:** Same as for long-term stability testing. Significant changes in any parameter would trigger further investigation and potentially intermediate testing conditions (e.g., 30°C / 65% RH).

Stress Testing (Forced Degradation)

Objective: To identify likely degradation products and establish the intrinsic stability of the molecule. This information is crucial for developing and validating stability-indicating analytical methods.

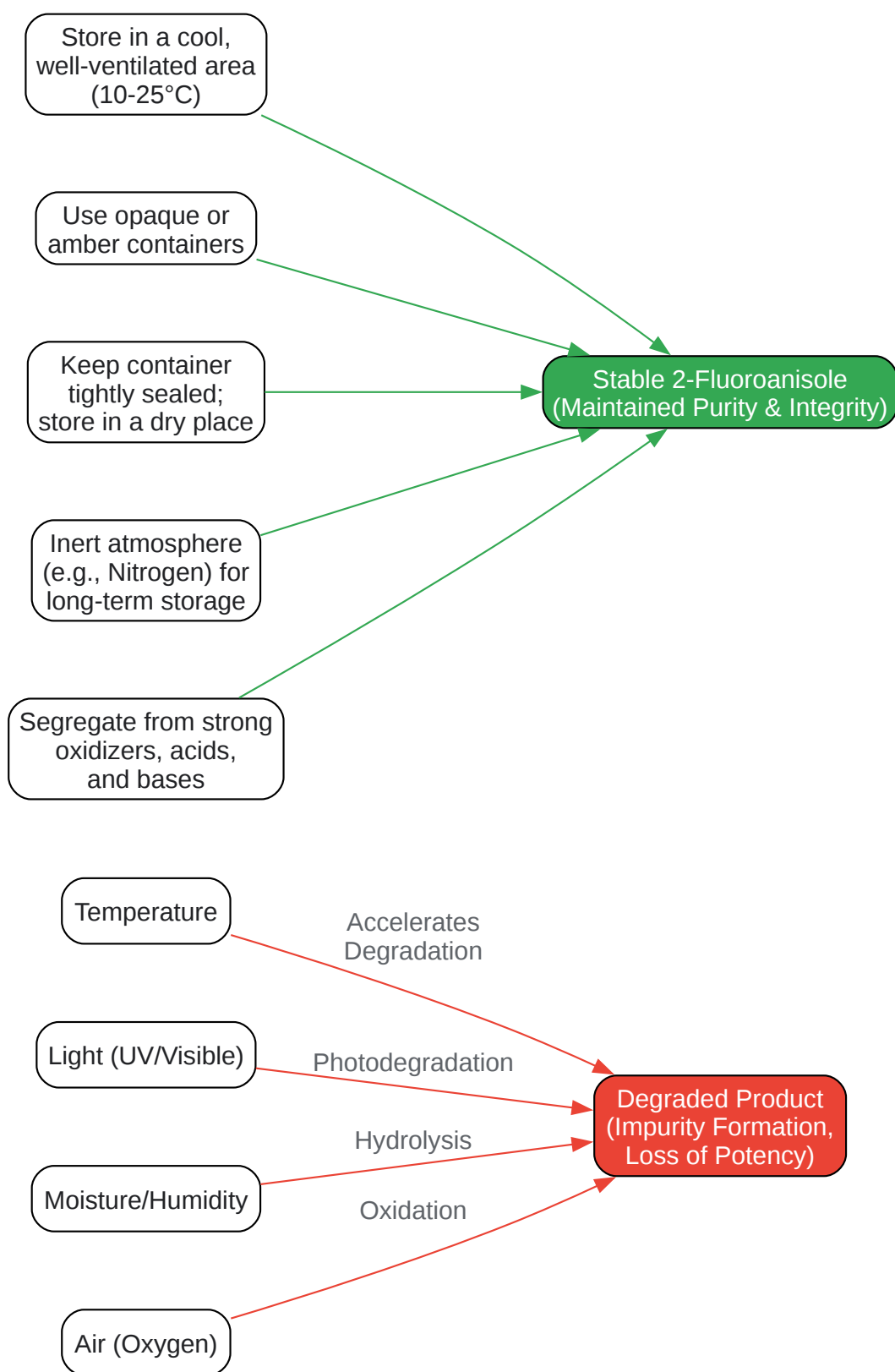
Methodology: A single batch of **2-Fluoroanisole** is typically used for stress testing.

- **Thermal Stress:**
 - Expose the sample to elevated temperatures (e.g., 50°C, 60°C, 70°C) for a defined period (e.g., 1-4 weeks).
 - Analyze for degradation.
- **Hydrolytic Stress:**
 - Reflux the sample in acidic (e.g., 0.1 N HCl), basic (e.g., 0.1 N NaOH), and neutral (purified water) conditions.
 - Monitor for degradation over time (e.g., at 0, 2, 6, 12, and 24 hours).
- **Oxidative Stress:**
 - Expose the sample to an oxidizing agent (e.g., 3% hydrogen peroxide) at room temperature.
 - Monitor for degradation over time.
- **Photostability:**

- Expose the sample to a light source according to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).
- A control sample should be protected from light to allow for comparison.
- Analyze both samples for degradation.

Visualization of Stability Factors

The following diagram illustrates the key factors influencing the stability of **2-Fluoroanisole** and the recommended control measures.



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Caption: Factors influencing **2-Fluoroanisole** stability and control measures.

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